

Safety and Handling of 1-((Chloromethyl)sulfonyl)-4-methylbenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-((Chloromethyl)sulfonyl)-4-methylbenzene

Cat. No.: B177111

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **1-((Chloromethyl)sulfonyl)-4-methylbenzene** (CAS No. 7569-26-8). The information is intended to assist laboratory personnel in minimizing risks and ensuring safe operational procedures.

Chemical and Physical Properties

1-((Chloromethyl)sulfonyl)-4-methylbenzene is a solid organic compound.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	7569-26-8	[1]
Molecular Formula	C8H9ClO2S	[1]
Molecular Weight	204.68 g/mol	[1]
Physical Form	Solid	[1]
Purity	98%	[1]
IUPAC Name	chloromethyl 4-methylphenyl sulfone	[1]
Synonyms	p-Toluenesulfonylmethyl Chloride, Chloromethyl p-tolyl sulfone	

Hazard Identification and Classification

This chemical is classified as a hazardous substance. The primary hazards are skin and eye irritation.[\[1\]](#)

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation. [1]
Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation. [1]

Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration), for **1-((Chloromethyl)sulfonyl)-4-methylbenzene** are not readily available in the public domain. However, for the structurally similar compound 4-methylbenzenesulfonyl chloride, the oral LD50 in rats is greater than 5,000 mg/kg body weight.

It is important to note that this information is for a different, though related, chemical and should be used with caution.

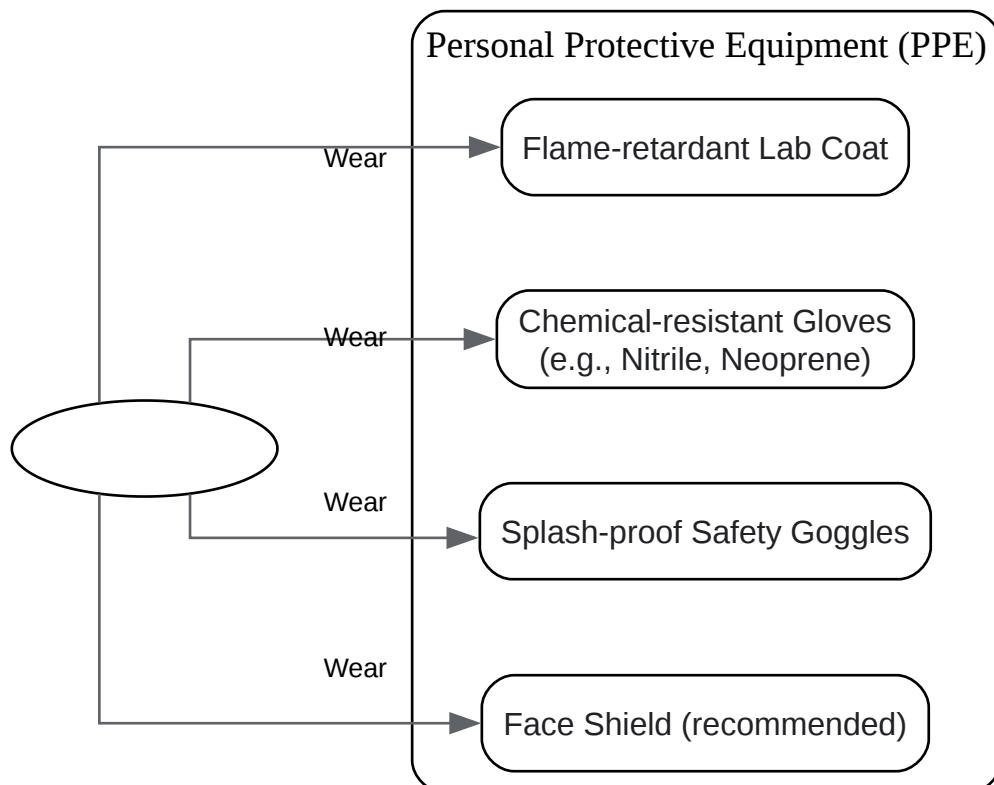
No specific occupational exposure limits (PELs, TLVs) have been established for **1-((Chloromethyl)sulfonyl)-4-methylbenzene**.

Experimental Protocols for Safe Handling

Due to the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A diagram illustrating the required personal protective equipment is provided below.



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*Figure 1: Required Personal Protective Equipment for handling **1-((Chloromethyl)sulfonyl)-4-methylbenzene**.*

Engineering Controls

All handling of **1-((Chloromethyl)sulfonyl)-4-methylbenzene** should be conducted in a well-ventilated chemical fume hood. An emergency eyewash station and safety shower must be readily accessible.

Handling and Storage Procedures

- Handling: Avoid creating dust. Weigh and transfer the solid material carefully. Ensure all containers are properly labeled.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#) Keep away from incompatible materials such as strong oxidizing agents, bases, and moisture.

The logical workflow for handling and storage is depicted in the following diagram.

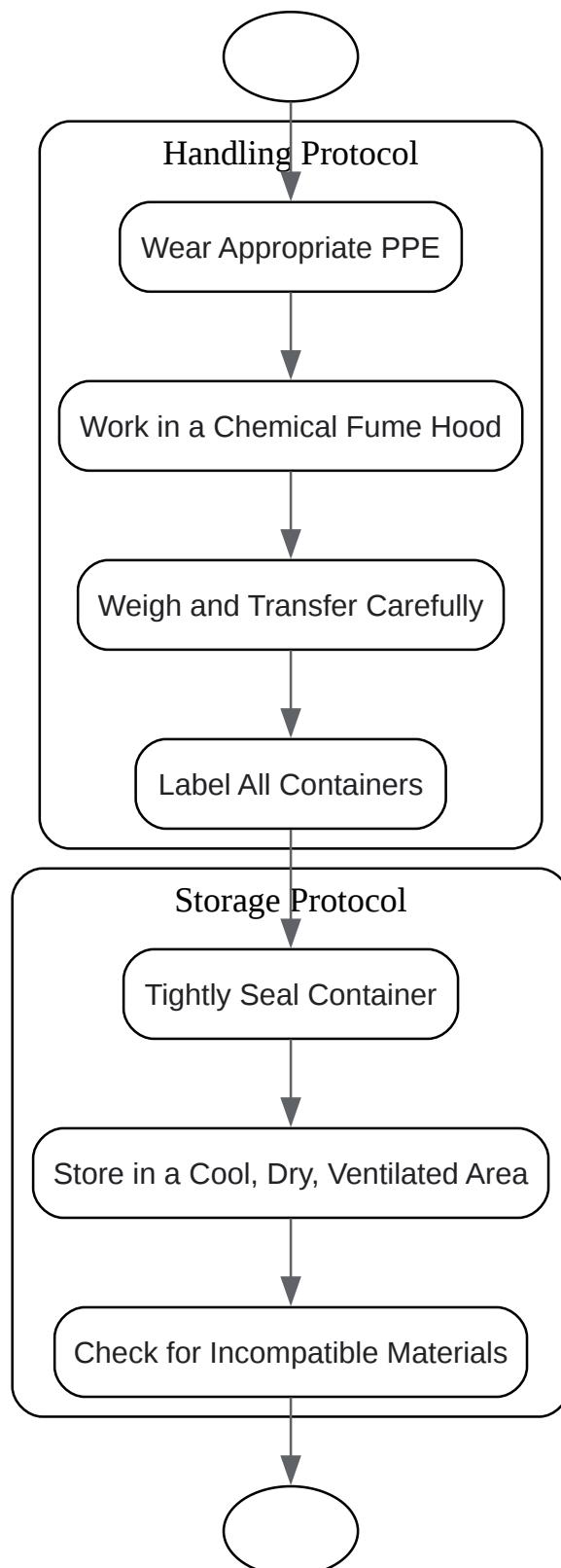
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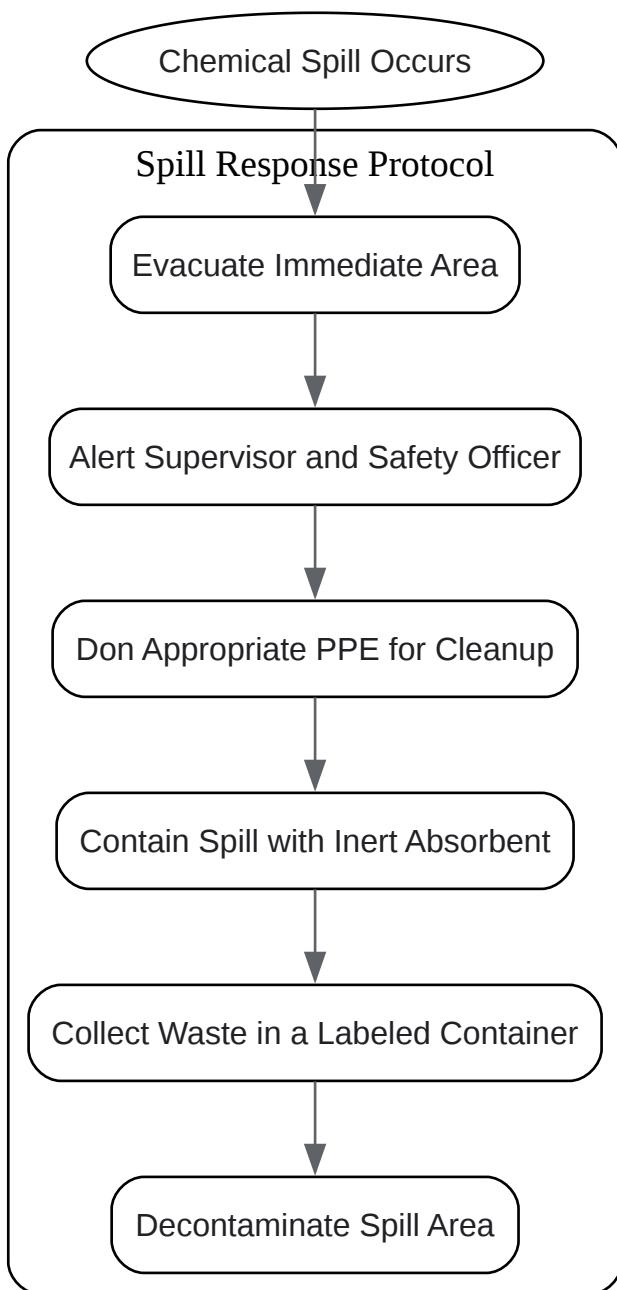
Figure 2: Workflow for the safe handling and storage of **1-((Chloromethyl)sulfonyl)-4-methylbenzene**.

Emergency Procedures

In the event of an emergency, follow the established protocols for chemical incidents.

Spill Response

The procedure for responding to a chemical spill is outlined in the diagram below.



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Figure 3: Workflow for responding to a spill of **1-((Chloromethyl)sulfonyl)-4-methylbenzene**.

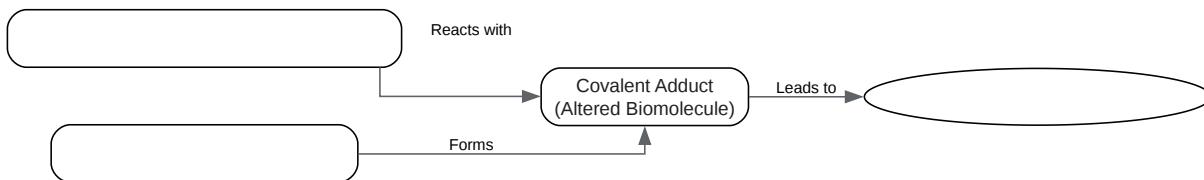
First Aid Measures

Exposure Route	First Aid Protocol
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Potential Signaling Pathways and Mechanism of Toxicity

Specific signaling pathways for the toxicity of **1-((Chloromethyl)sulfonyl)-4-methylbenzene** have not been elucidated in the available literature. However, the reactivity of the sulfonyl chloride functional group provides insight into its likely mechanism of action. Sulfonyl chlorides are electrophilic and can react with nucleophilic functional groups present in biological macromolecules such as proteins and nucleic acids. This can lead to covalent modification and disruption of their normal function, ultimately resulting in cellular damage and toxicity.

The general reaction of a sulfonyl chloride with a biological nucleophile is illustrated below.



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*Figure 4: Postulated mechanism of toxicity for **1-((Chloromethyl)sulfonyl)-4-methylbenzene** via reaction with biological nucleophiles.*

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

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References

- 1. nj.gov [nj.gov]

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